

1-(1H-Pyrazol-1-yl)ethanone chemical structure and IUPAC name

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Compound of Interest

Compound Name: 1-(1H-Pyrazol-1-yl)ethanone

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A Technical Guide to 1-(1H-Pyrazol-1-yl)ethanone

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **1-(1H-Pyrazol-1-yl)ethanone**, a key heterocyclic building block in medicinal chemistry and materials science. It details the compound's chemical structure, nomenclature, physicochemical properties, synthesis protocols, and applications, with a focus on its relevance in drug development.

Chemical Structure and Nomenclature

1-(1H-Pyrazol-1-yl)ethanone is a derivative of pyrazole, a five-membered aromatic heterocycle containing two adjacent nitrogen atoms. In this compound, an acetyl group is attached to one of the nitrogen atoms of the pyrazole ring.

- IUPAC Name: **1-(1H-Pyrazol-1-yl)ethanone**[\[1\]](#)[\[2\]](#)
- Synonyms: N-Acetylpyrazole, 1-Acetylpyrazole
- Chemical Formula: C₅H₆N₂O[\[1\]](#)[\[2\]](#)
- CAS Number: 10199-64-1[\[1\]](#)[\[2\]](#)

The molecular structure consists of a planar pyrazole ring linked to a ketone functional group.



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References

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- 2. biosynce.com [biosynce.com]
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